

Comparative Mass Spectrometry Guide: 1-Methyl-3-Vinylindole Fragmentation Dynamics

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Compound of Interest

Compound Name: 3-Ethenyl-1-methyl-1H-indole

CAS No.: 62747-53-9

Cat. No.: B15451021

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Executive Summary

In the structural elucidation of indole alkaloids and synthetic intermediates, 1-methyl-3-vinylindole represents a critical motif. Its fragmentation pattern under Electron Ionization (EI) conditions offers a unique fingerprint distinct from its non-methylated or non-vinylated analogs. This guide provides a technical breakdown of its mass spectral behavior, comparing it against key structural alternatives like 1-methylindole and 3-vinylindole.

We focus on the mechanistic causality of ion formation—specifically the competition between N-methyl cleavage, vinyl group fragmentation, and quinolinium ring expansion—to provide a robust framework for identification in complex matrices.

Experimental Protocol: GC-MS Characterization

To ensure reproducibility and spectral fidelity, the following protocol is recommended. This workflow minimizes thermal degradation of the vinyl group prior to ionization.

Standard Operating Procedure (SOP)

- Sample Preparation:
 - Dissolve 1 mg of 1-methyl-3-vinylindole in 1 mL of HPLC-grade Methanol or Acetonitrile.
 - Dilute to 10 µg/mL for injection. Avoid chlorinated solvents to prevent artifactual halogen adducts.
- Instrumentation (GC-MS):
 - Inlet Temperature: 250°C (Splitless mode).
 - Column: Rxi-5Sil MS or equivalent (30m x 0.25mm x 0.25µm).
 - Carrier Gas: Helium at 1.0 mL/min (constant flow).
 - Oven Program: 60°C (hold 1 min)
20°C/min
280°C (hold 5 min).
- Mass Spectrometer Settings:
 - Ionization: Electron Impact (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Scan Range: m/z 40–300.

Fragmentation Mechanism & Pathway Analysis[1][2][3]

The molecular ion (

) of 1-methyl-3-vinylindole appears at m/z 157. The fragmentation is driven by the stability of the aromatic indole core and the ability of the vinyl group to extend conjugation or participate in ring expansion.

Primary Fragmentation Channels

- Radical Stabilization (

): The loss of a hydrogen atom is a dominant process, forming a highly stabilized cation at m/z 156. The vinyl group allows for extended resonance, making this ion significantly more abundant than in simple alkyl indoles.

- Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)

-cleavage or loss of a vinyl proton to form a conjugated system.

- N-Methyl Cleavage (

): Loss of the methyl radical (

) from the nitrogen leads to the cation at m/z 142. This is a diagnostic peak distinguishing it from 3-vinylindole (which lacks the N-methyl group).

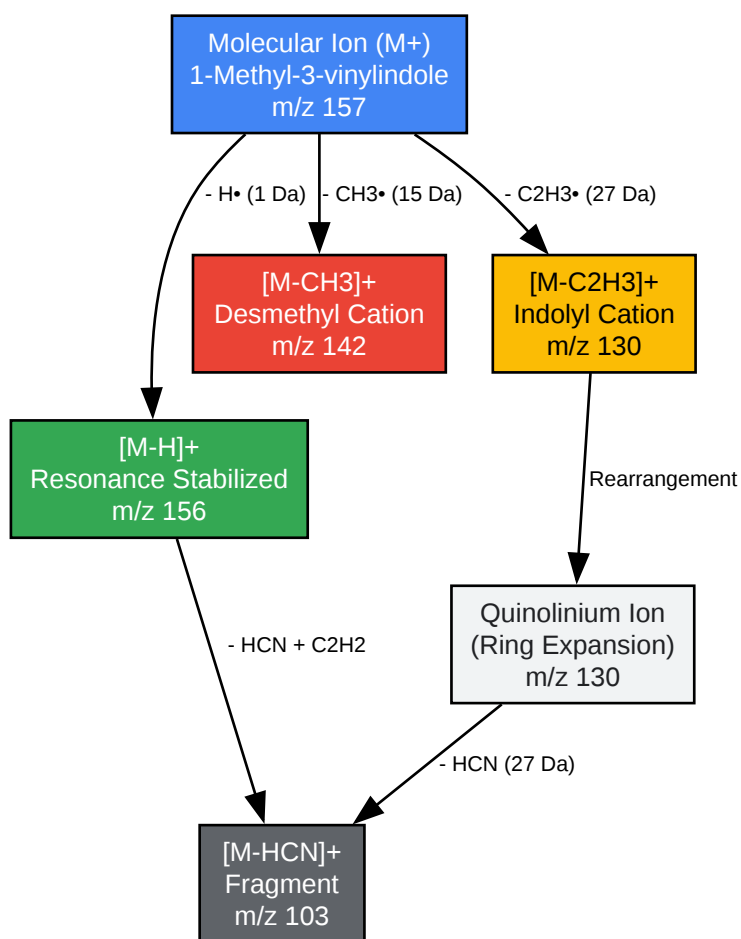
- Ring Expansion (Quinolinium Formation): Similar to alkyl indoles, the methylene/vinyl moiety can induce ring expansion to form a quinolinium-type ion. This rearrangement often precedes the loss of HCN.

- Vinyl Group Loss (

): Cleavage of the C3-vinyl bond expels a vinyl radical (

), yielding the m/z 130 ion (quinolinium/indolyl cation), which is a common base peak in many indole spectra.

Visualized Mechanism (Graphviz)



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Figure 1: Proposed fragmentation pathways for 1-methyl-3-vinylindole under 70 eV Electron Ionization.

Comparative Analysis: Target vs. Alternatives

Distinguishing 1-methyl-3-vinylindole from its structural analogs requires analyzing specific mass shifts. The table below highlights the diagnostic peaks that separate the target from 1-methylindole (lacking vinyl) and 3-vinylindole (lacking methyl).

Comparative Data Table

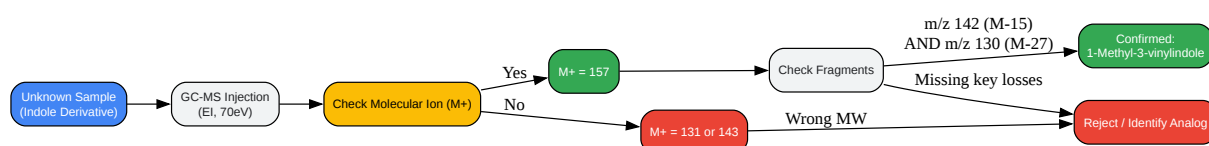
Feature	1-Methyl-3-vinylindole (Target)	1-Methylindole (Alternative 1)	3-Vinylindole (Alternative 2)
Molecular Weight	157 g/mol	131 g/mol	143 g/mol
Molecular Ion ()	m/z 157 (Strong)	m/z 131 (Strong)	m/z 143 (Strong)
Base Peak (Typical)	m/z 156 or 130	m/z 131	m/z 142 or 115
Key Loss: Methyl	m/z 142 ()	m/z 116 ()	Not Observed (No N-Me)
Key Loss: Vinyl	m/z 130 ()	N/A	m/z 116 ()
Key Loss: HCN	m/z 103	m/z 89	m/z 116 89
Differentiation	Simultaneous loss of 15 Da (Me) and 27 Da (Vinyl) observed in pathway. [2] [3]	Only loss of 15 Da (Me) and 1 Da (H).	Loss of 27 Da (Vinyl) but NO loss of 15 Da.

Interpretation Guide

- Target vs. 1-Methylindole: Look for the mass shift of +26 Da (vinyl group) on the molecular ion (157 vs 131). If you see m/z 131 as the parent, you likely have the non-vinylated precursor.
- Target vs. 3-Vinylindole: Look for the mass shift of +14 Da (methyl group). 3-Vinylindole will not show the transition to m/z 142. Instead, it will show a strong at 142.

Experimental Workflow Diagram

To assist in the laboratory, the following diagram outlines the decision tree for confirming the identity of the compound based on MS data.



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Figure 2: Logic flow for MS-based identification of 1-methyl-3-vinylindole.

References

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